

# resolving user permission issues in collaborative Vishnu projects

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## Vishnu Collaborative Projects: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals resolve user permission issues within collaborative **Vishnu** projects.

## Troubleshooting User Permission Issues

This guide addresses common permission-related problems in a question-and-answer format.

Q1: I can't access a project I was invited to. What should I do?

A1: If you are unable to access a project, it may be due to several reasons. First, verify with the Project Administrator that your invitation was sent to the correct email address and that you have accepted the invitation. Ensure you are logged into the **Vishnu** platform with the same account that received the invitation. If the issue persists, your account may not have the appropriate permissions assigned yet. The Project Administrator will need to assign you a role within the project.

Q2: Why can't I edit a dataset in our shared project?

A2: Your inability to edit a dataset is likely related to your assigned role and permissions. The **Vishnu** platform utilizes a role-based access control system to protect data integrity. If you

require editing capabilities, you will need to request that the Project Administrator elevates your role to one with editing privileges, such as "Collaborator."

Q3: I am the Project Administrator, but I am having trouble adding a new user. What could be the problem?

A3: As a Project Administrator, you should have the necessary permissions to add new users. If you are experiencing difficulties, first ensure that the user you are trying to add has a registered **Vishnu** account. Double-check that you are entering their correct username or email address. If the problem continues, there may be a temporary system issue, and you should try again after a short period.

Q4: A collaborator has left our project. How do I revoke their access?

A4: To maintain project security, it is crucial to revoke access for collaborators who are no longer part of the project. As the Project Administrator, you can navigate to the "Users" or "Members" section of your project settings. From there, you can select the user and choose to either remove them from the project or change their role to "Viewer" if they still require read-only access.

Q5: How can I see my current permission level for a project?

A5: To view your current permission level, navigate to the project in question within the **Vishnu** interface. Your assigned role, which dictates your permissions, should be visible in the project's "Members" or "Team" section. If you are unable to locate this information, please contact your Project Administrator for clarification.

## User Roles and Permissions

The following table summarizes the typical user roles and their corresponding permissions within a **Vishnu** collaborative project.

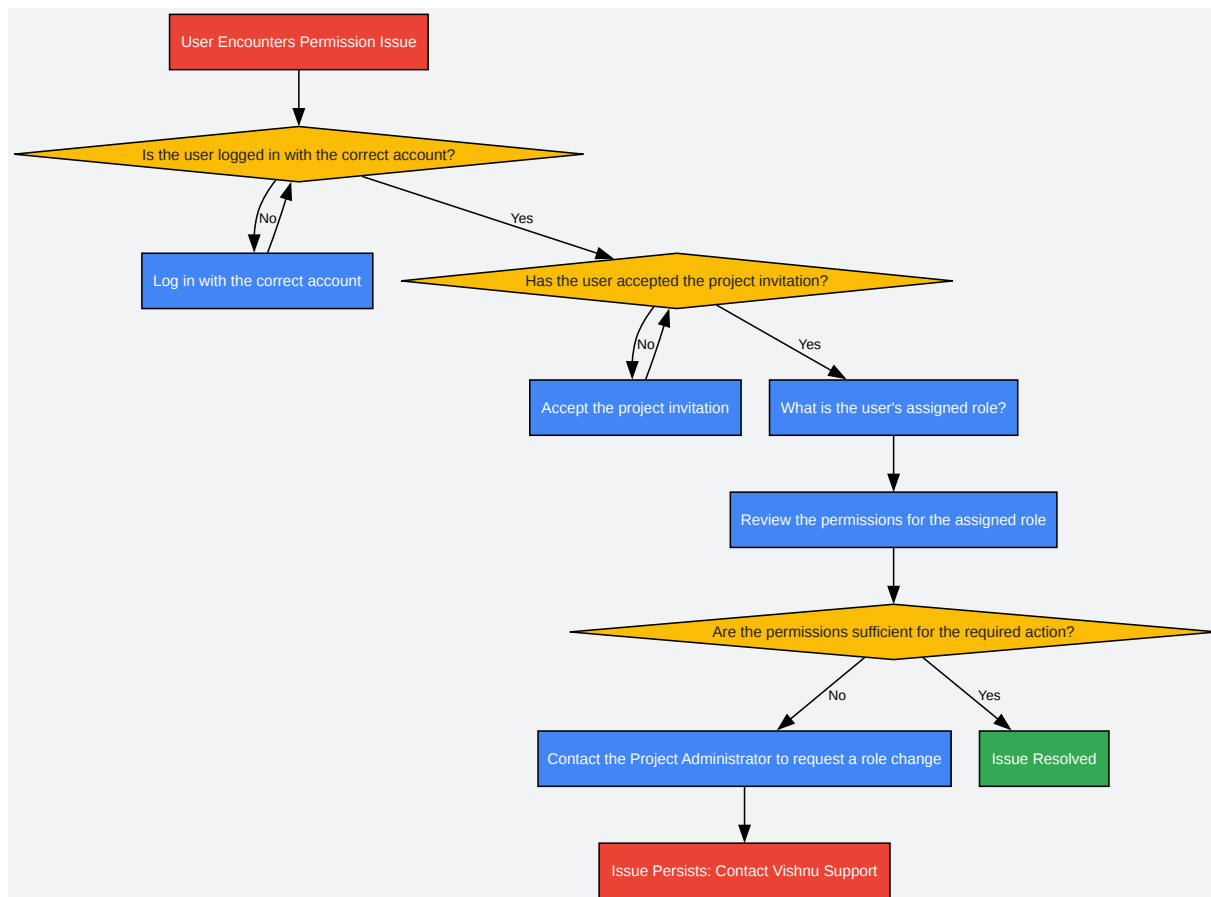
Feature/Action	Project Administrator	Collaborator	Viewer
View Project Datasets	✓	✓	✓
Edit Project Datasets	✓	✓	✗
Add New Datasets	✓	✓	✗
Delete Datasets	✓	✗	✗
Invite New Users	✓	✗	✗
Assign User Roles	✓	✗	✗
Remove Users	✓	✗	✗
Export Data	✓	✓	✓
View Project Settings	✓	✓	✗
Edit Project Settings	✓	✗	✗

## Experimental Protocols

Detailed methodologies for key experiments cited in your project should be included here. This section should be populated with your specific experimental protocols.

## Visualizing the Troubleshooting Workflow

The following diagram illustrates the step-by-step process for resolving user permission issues in a **Vishnu** project.



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A flowchart for troubleshooting user permission issues.

## Frequently Asked Questions (FAQs)

Q: What is the principle of least privilege, and how does it apply to **Vishnu** projects?

A: The principle of least privilege is a security concept where users are only given the minimum levels of access – or permissions – needed to perform their job functions. In **Vishnu** projects, this means that collaborators should be assigned roles that grant them access only to the data and functionalities necessary for their specific research tasks. This helps to protect against accidental or malicious data alteration or deletion.

Q: Can a user have different roles in different projects?

A: Yes, a user's role is specific to each project. For example, a researcher might be a "Collaborator" in one project where they are actively contributing data and a "Viewer" in another project where they are only reviewing results.

Q: Our project has highly sensitive data. How can we enhance security?

A: For projects with sensitive data, it is recommended to regularly review the user list and their assigned roles. Ensure that only trusted collaborators have "Collaborator" or "Project Administrator" roles. It is also good practice to have a clear data sharing agreement in place with all project members.

Q: What is the difference between a "team" and a "project" in the EBRAINS Collaboratory?

A: Within the EBRAINS Collaboratory, a "project" is a specific workspace for your research, containing your data, notebooks, and other resources. A "team" is a group of users that you can create and manage. You can then grant project access to an entire team, which simplifies the process of managing permissions for a large group of collaborators. The **Vishnu** communication framework operates within this structure to facilitate real-time cooperation.[1]

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## References

- 1. Vishnu | EBRAINS [ebrains.eu]
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